

Thermochemical Profile of Sodium p-Toluate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium p-toluate

Cat. No.: B14119524

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **sodium p-toluate**. Due to the limited direct experimental data for this specific compound, this guide also presents data for structurally related compounds, p-toluic acid and sodium benzoate, which can serve as valuable estimators. Furthermore, detailed experimental protocols for determining key thermochemical parameters are outlined to facilitate future research and data generation.

Quantitative Thermochemical Data

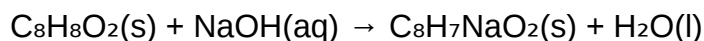
Direct experimental thermochemical data for **sodium p-toluate** is not readily available in the current literature. However, data for p-toluic acid and its close structural analog, sodium benzoate, can provide valuable insights.

Table 1: Thermochemical Data for p-Toluic Acid and Sodium Benzoate

Property	p-Toluic Acid (C ₈ H ₈ O ₂)	Sodium Benzoate (C ₇ H ₅ NaO ₂)
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-429 kJ/mol (solid)[1]	-642.56 ± 0.64 kJ/mol (solid)[2]
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-3862 kJ/mol (solid)[1]	Not available
Constant Pressure Heat Capacity (C _{p,solid})	169.0 J/mol·K (at 298 K)	Not available
Molar Mass	136.15 g/mol [1]	144.10 g/mol

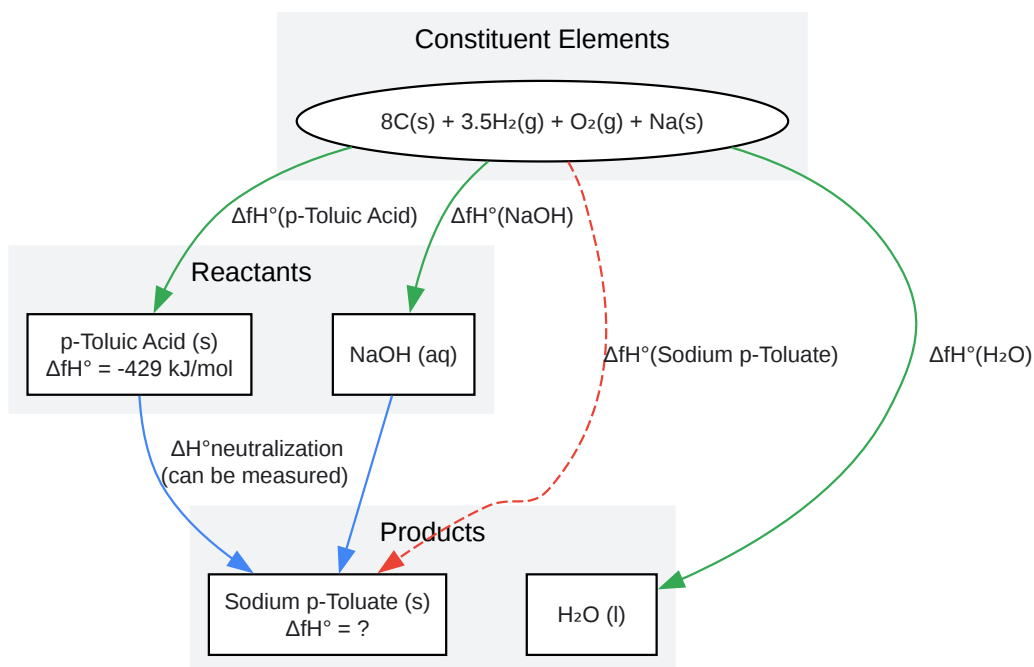
Estimation of Thermochemical Data for Sodium p-Toluate

The standard enthalpy of formation for **sodium p-toluate** can be estimated using the enthalpy of neutralization of p-toluic acid with a strong base like sodium hydroxide. The reaction is as follows:



The enthalpy of this reaction (enthalpy of neutralization) is expected to be similar to that of other carboxylic acids. For strong acids and bases, this value is typically around -57 to -58 kJ/mol[3][4]. For weak acids, the value is slightly less exothermic[3][4].

A logical workflow for calculating the standard enthalpy of formation of **sodium p-toluate** is presented below.

Diagram 1: Thermochemical Cycle for Estimating $\Delta_f H^\circ$ of Sodium p-Toluate[Click to download full resolution via product page](#)Diagram 1: Thermochemical Cycle for Estimating $\Delta_f H^\circ$ of **Sodium p-Toluate**

Experimental Protocols for Thermochemical Data Determination

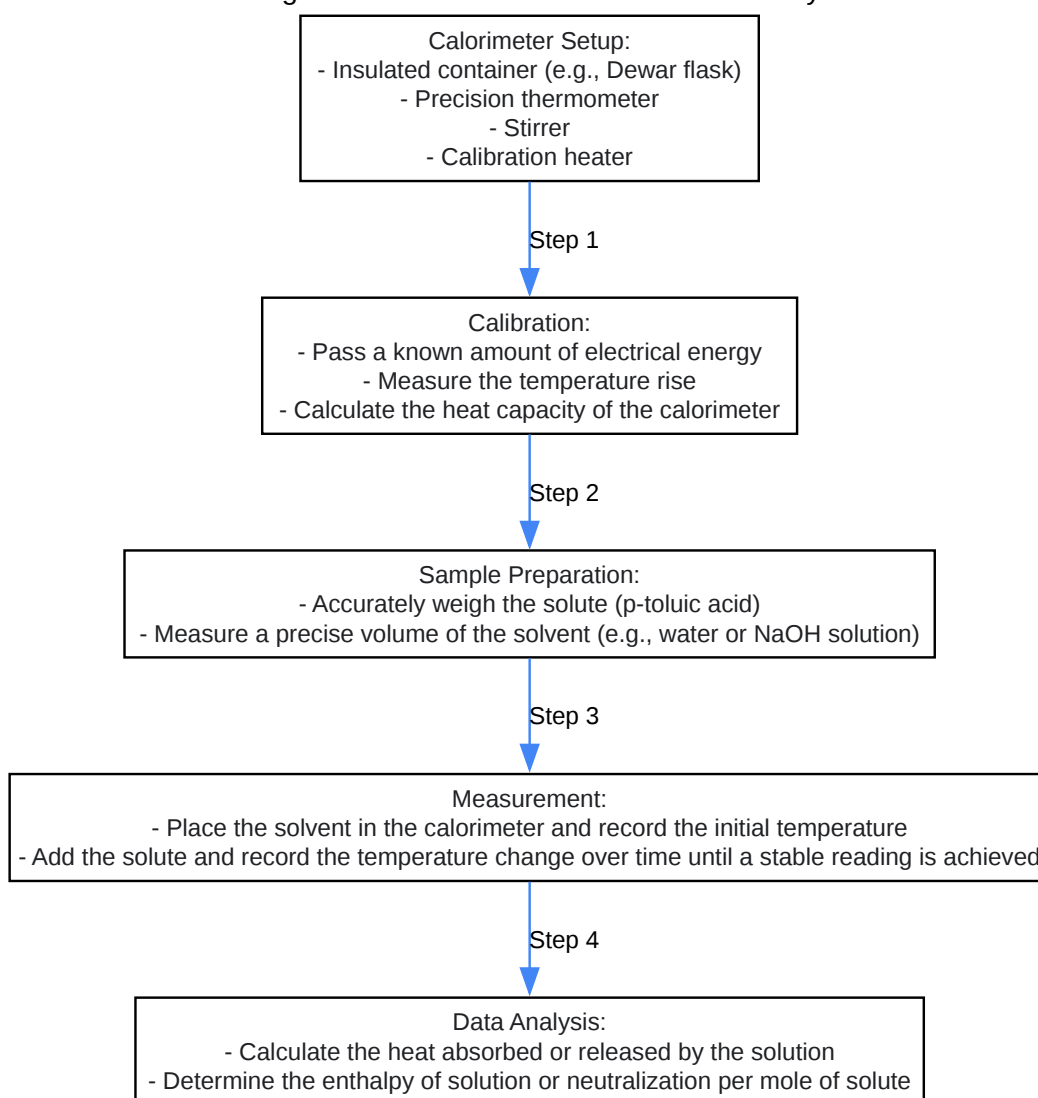
Accurate determination of thermochemical data requires precise calorimetric measurements. The following are generalized protocols for solution and combustion calorimetry, which are standard methods for organic salts.

Solution Calorimetry for Enthalpy of Solution and Neutralization

Solution calorimetry measures the heat change when a substance dissolves in a solvent or reacts in a solution. This method can be used to determine the enthalpy of solution of p-toluic acid and its enthalpy of neutralization with sodium hydroxide.

Experimental Workflow:

Diagram 2: Workflow for Solution Calorimetry



[Click to download full resolution via product page](#)

Diagram 2: Workflow for Solution Calorimetry

Detailed Methodology:

- **Calorimeter Assembly:** A solution calorimeter, typically an isoperibol or adiabatic type, is assembled. It consists of an insulated reaction vessel, a high-precision thermometer (e.g., a thermistor or a platinum resistance thermometer), a stirrer, and a calibration heater.
- **Calibration:** The heat capacity of the calorimeter is determined by electrical calibration. A known amount of electrical energy ($q = V \cdot I \cdot t$) is supplied to the system, and the resulting temperature rise (ΔT) is measured. The heat capacity of the calorimeter (C_{cal}) is then calculated as $C_{cal} = q / \Delta T$.
- **Enthalpy of Solution Measurement:** A known mass of p-toluic acid is dissolved in a known volume of water in the calorimeter. The temperature change is monitored until the reaction is complete and the final temperature is stable.
- **Enthalpy of Neutralization Measurement:** A known mass of p-toluic acid is added to a known volume and concentration of sodium hydroxide solution in the calorimeter. The temperature change is recorded to determine the heat of reaction.
- **Calculations:** The heat of reaction (q_{rxn}) is calculated using the formula: $q_{rxn} = - (C_{cal} + C_{sol}) \cdot \Delta T$, where C_{sol} is the heat capacity of the solution. The molar enthalpy change is then determined by dividing q_{rxn} by the number of moles of the limiting reactant.

Bomb Calorimetry for Enthalpy of Combustion

Bomb calorimetry is used to determine the heat of combustion of a substance at constant volume. This is a primary method for determining the standard enthalpy of formation for organic compounds.

Experimental Workflow:

Diagram 3: Workflow for Bomb Calorimetry

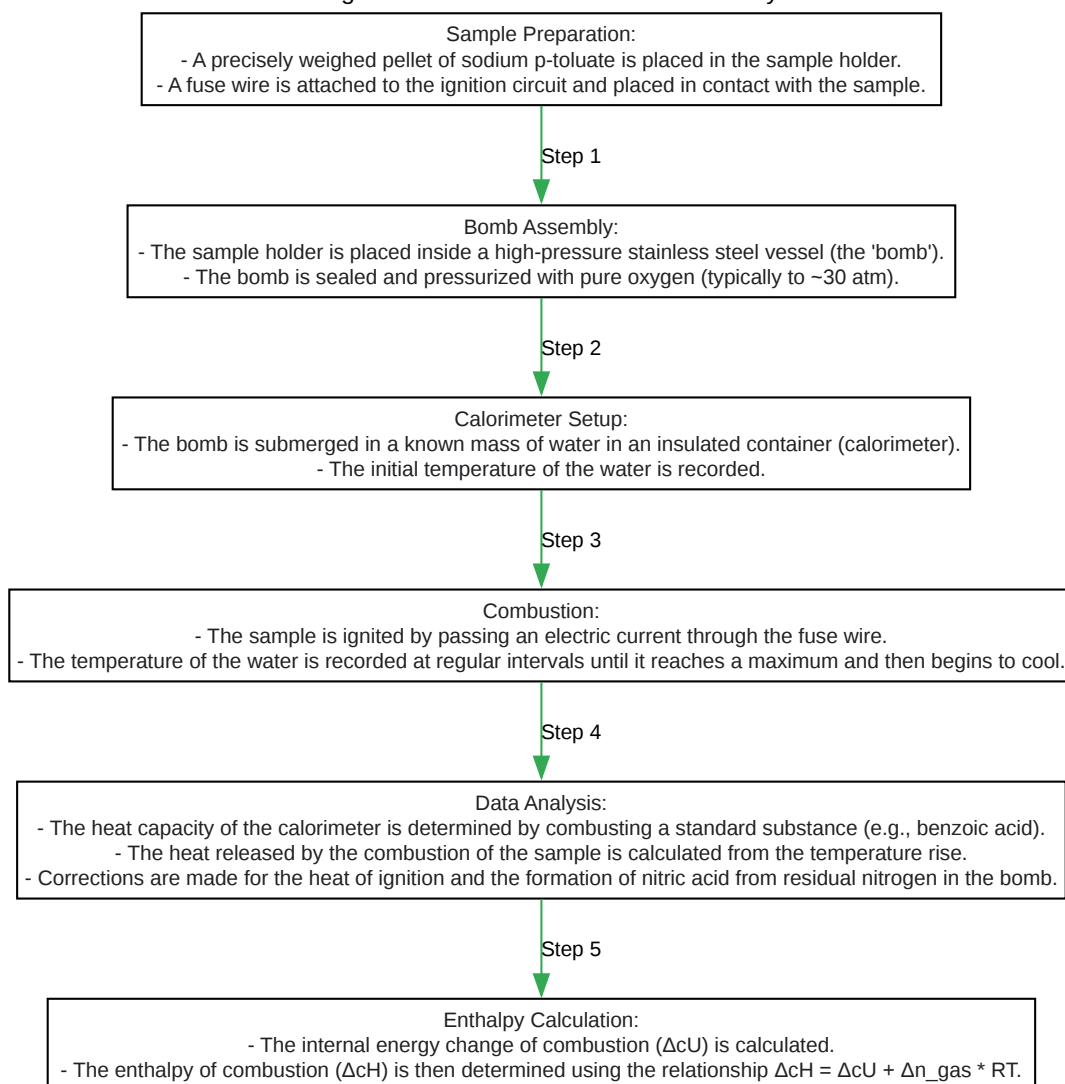
[Click to download full resolution via product page](#)

Diagram 3: Workflow for Bomb Calorimetry

Detailed Methodology:

- **Sample Preparation:** A known mass of **sodium p-toluate** is pressed into a pellet and placed in a crucible inside the bomb calorimeter. A fuse wire is connected to the ignition system and placed in contact with the sample.
- **Bomb Pressurization:** The bomb is sealed and filled with high-pressure oxygen.
- **Calorimetry:** The bomb is placed in a known amount of water in the calorimeter. The initial temperature is recorded.
- **Ignition and Measurement:** The sample is ignited, and the temperature of the surrounding water is monitored and recorded until a maximum temperature is reached and the system begins to cool.
- **Calibration and Corrections:** The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid. Corrections are applied for the heat released by the ignition wire and for the formation of any side products, such as nitric acid.
- **Calculation of Enthalpy of Formation:** The standard enthalpy of combustion is used in conjunction with the known standard enthalpies of formation of the combustion products (CO_2 , H_2O) to calculate the standard enthalpy of formation of **sodium p-toluate** using Hess's Law.

Conclusion

While direct experimental thermochemical data for **sodium p-toluate** is currently scarce, this guide provides a framework for its estimation and experimental determination. The data for p-toluic acid and sodium benzoate serve as useful reference points. The detailed experimental protocols for solution and bomb calorimetry offer a clear path for researchers to generate the precise data needed for applications in pharmaceutical development and materials science. The generation of such data would be a valuable contribution to the field of chemical thermodynamics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-Toluic acid - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Thermochemical Profile of Sodium p-Toluate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14119524#thermochemical-data-for-sodium-p-toluate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com